

Application Notes and Protocols: LB30870 in Animal Models of Thrombosis

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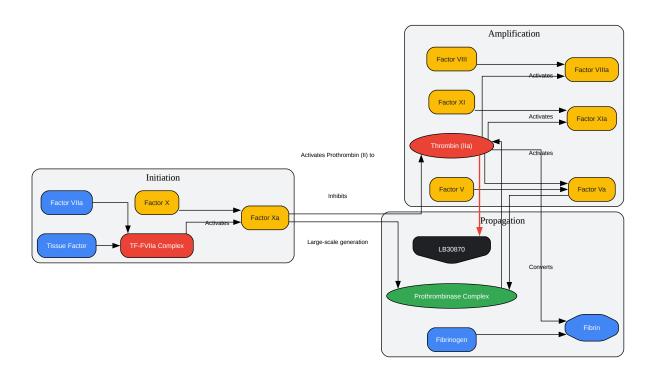
These application notes provide a comprehensive overview of the use of **LB30870**, a potent and selective direct thrombin inhibitor, in preclinical animal models of thrombosis. The following sections detail the mechanism of action, summarize key quantitative data from animal studies, and provide a detailed experimental protocol for a commonly used venous thrombosis model.

Mechanism of Action

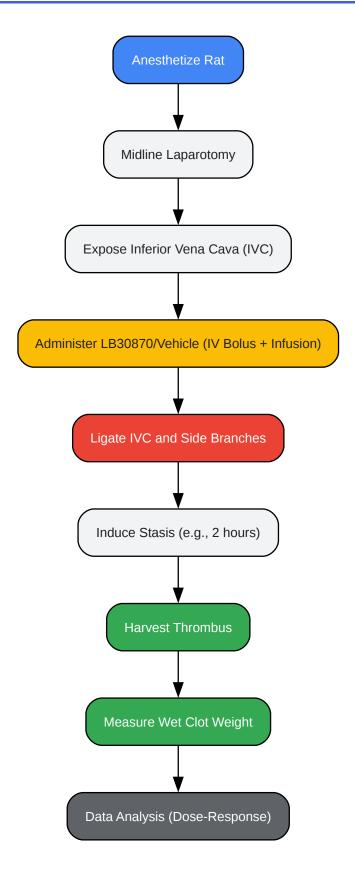
LB30870 is a direct thrombin inhibitor, meaning it binds directly to the active site of thrombin, preventing it from converting fibrinogen to fibrin, the key protein in the formation of a blood clot. [1][2] Its mechanism involves rapid association with and slow dissociation from the thrombin molecule, contributing to its potent anticoagulant effect.[1][2] This targeted action on thrombin makes it an effective antithrombotic agent.

Signaling Pathway of Thrombin in Coagulation









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